

Target Identification and Validation of Anticancer Agent 47: A Technical Guide

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Compound of Interest

Compound Name: Anticancer agent 47

Cat. No.: B15142418

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides an in-depth overview of the target identification and validation of a promising class of anticancer agents: 4-substituted methoxybenzoyl-aryl-thiazoles (SMART). While referred to broadly as "**Anticancer Agent 47**" for the purpose of this guide, this document focuses on a representative compound from this series, herein designated as SMART-F, which has demonstrated potent preclinical anticancer activity. The SMART compounds represent a significant advancement in the development of tubulin polymerization inhibitors, a well-validated therapeutic strategy in oncology. This guide will detail the mechanism of action, target validation, and preclinical efficacy of SMART-F, providing researchers and drug development professionals with the critical information needed to understand and potentially advance this class of compounds.

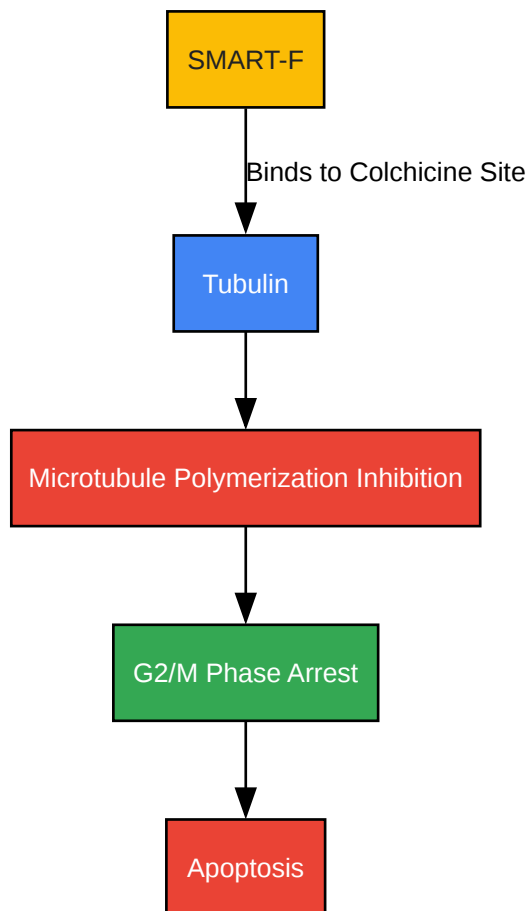
Target Identification: Tubulin Polymerization

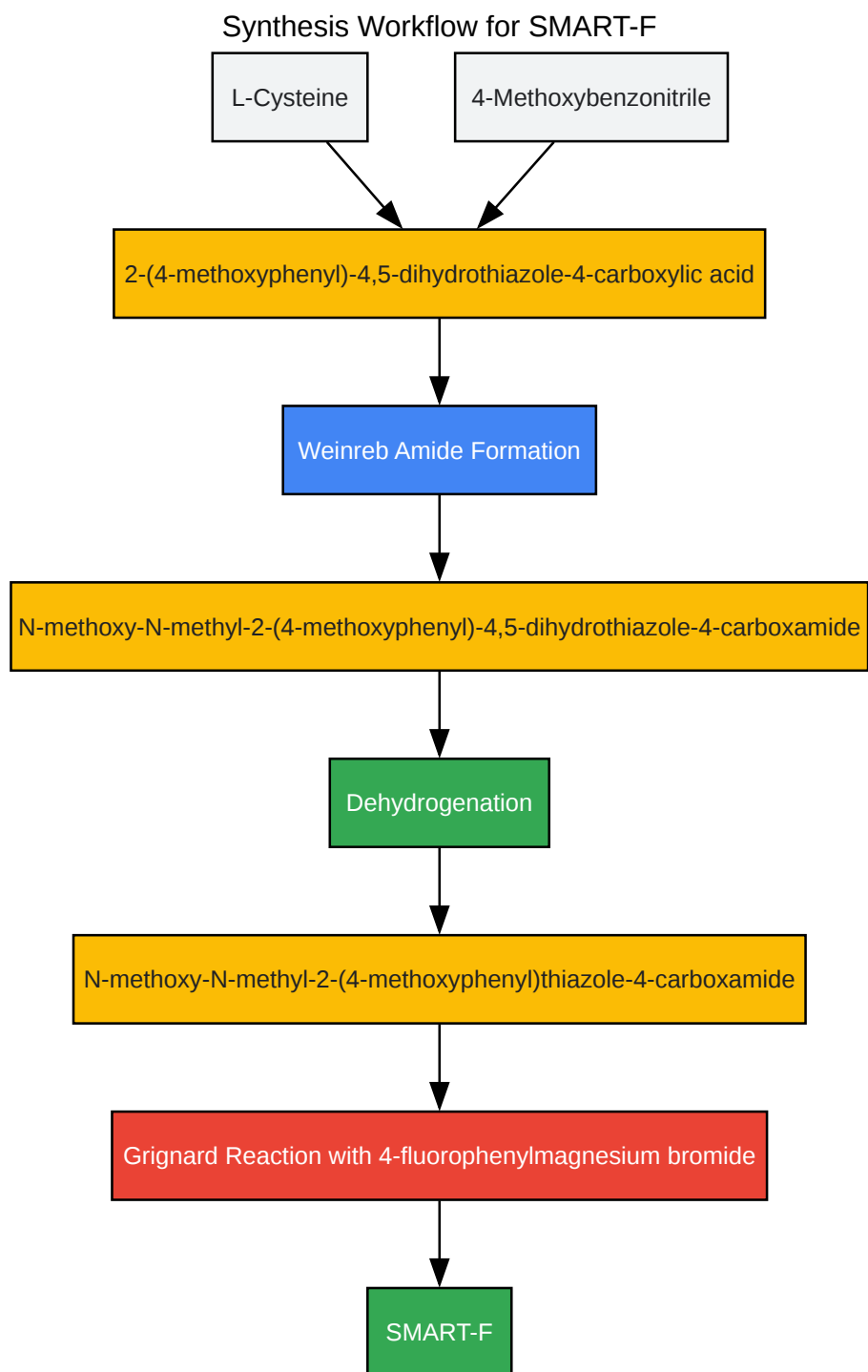
The primary molecular target of the SMART compounds, including SMART-F, is β -tubulin. These agents bind to the colchicine-binding site on β -tubulin, disrupting the dynamic process of microtubule polymerization and depolymerization. This interference with microtubule dynamics leads to cell cycle arrest at the G2/M phase and subsequent induction of apoptosis in cancer cells.

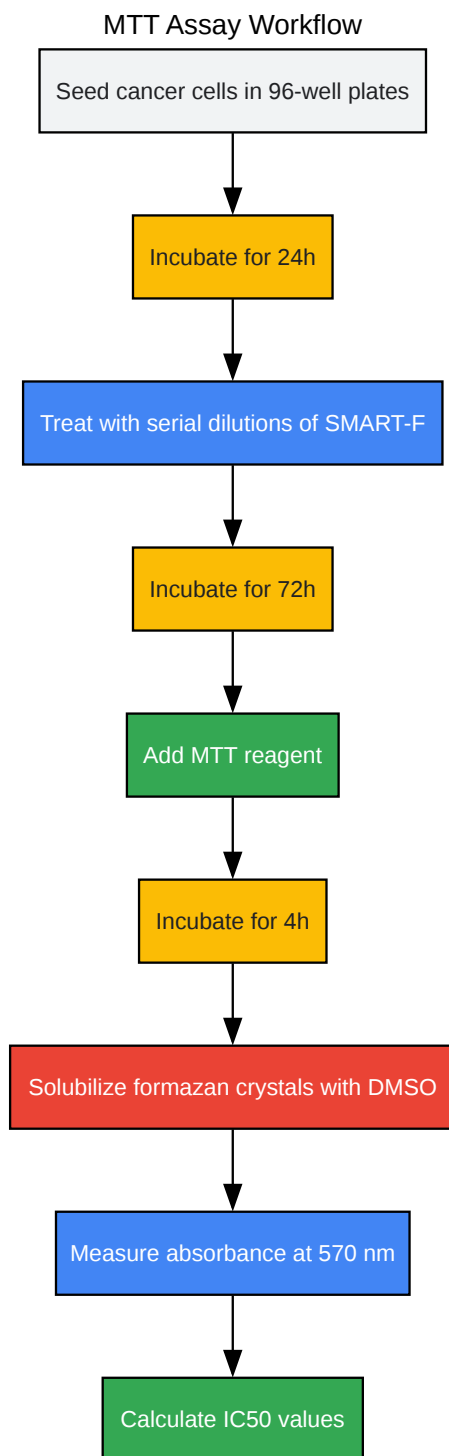
Signaling Pathway

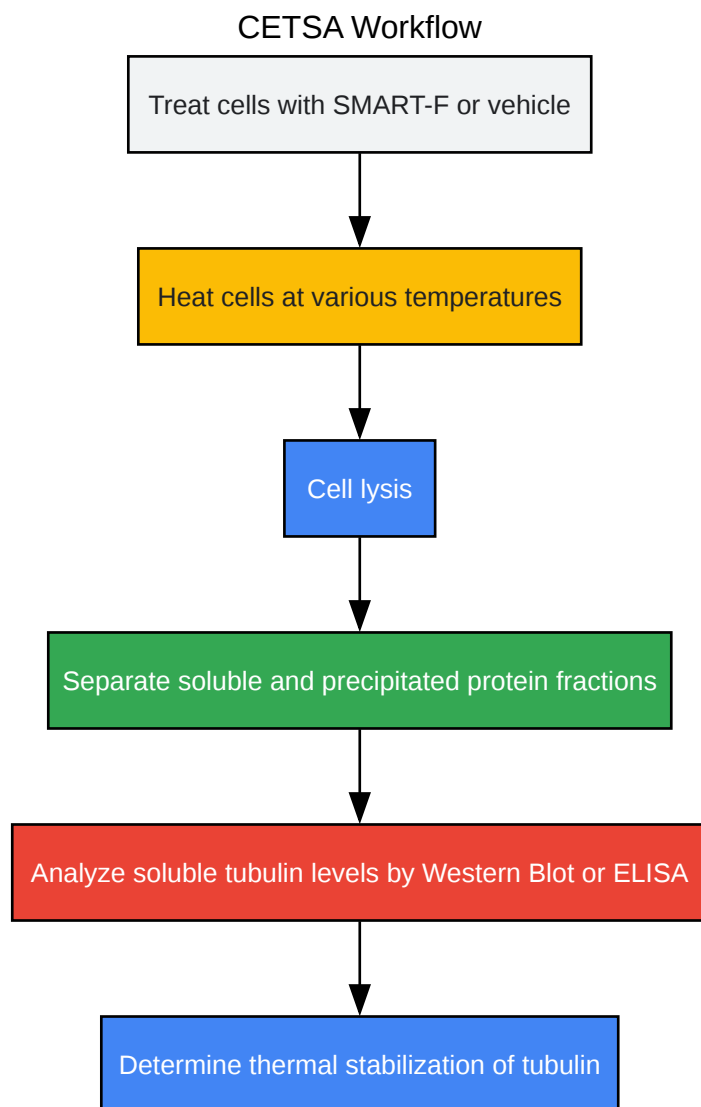
The inhibition of tubulin polymerization by SMART-F initiates a cascade of downstream signaling events culminating in apoptotic cell death. A simplified representation of this pathway is illustrated below.

Signaling Pathway of SMART-F









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- To cite this document: BenchChem. [Target Identification and Validation of Anticancer Agent 47: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15142418#anticancer-agent-47-target-identification-and-validation\]](https://www.benchchem.com/product/b15142418#anticancer-agent-47-target-identification-and-validation)

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